

An In-depth Technical Guide on the Physical Properties of 1-Chloroanthracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroanthracene

Cat. No.: B1594150

[Get Quote](#)

This guide provides a comprehensive overview of the melting and boiling points of **1-chloroanthracene**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, a general experimental protocol for melting point determination, and a visualization of the experimental workflow.

Data Presentation: Physical Properties of 1-Chloroanthracene

The following table summarizes the key physical properties of **1-chloroanthracene**. It is important to note that while the melting point is well-documented from experimental data, the boiling point is largely based on estimations.

Property	Value	Source
Melting Point	77-80 °C (lit.)	[1] [2] [3]
77 °C	[4]	
Boiling Point	275.35°C (rough estimate)	[1] [3]
Not Available	[4]	
Density	1.171 g/mL at 25 °C (lit.)	[1] [2]
Molecular Formula	C ₁₄ H ₉ Cl	[1] [4]
Molecular Weight	212.67 g/mol	[2] [4]

Experimental Protocols: Melting Point Determination

While specific experimental protocols for the determination of **1-chloroanthracene**'s melting and boiling points are not detailed in the provided literature, a general methodology for determining the melting point of a crystalline solid like **1-chloroanthracene** is described below. This protocol is based on standard laboratory practices.

Objective: To determine the melting point range of a solid sample of **1-chloroanthracene**.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Sample of **1-chloroanthracene**

Procedure:

- Sample Preparation: A small amount of **1-chloroanthracene** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample, packing it to a height of 2-3 mm. The tube is then inverted and tapped gently to cause the sample to fall to the bottom.
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
- Heating and Observation:
 - The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point (around 65 °C for **1-chloroanthracene**).
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The sample is observed through the magnifying eyepiece.
- Data Recording:
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.
- Cooling and Repetition: The apparatus is allowed to cool, and the measurement can be repeated with a fresh sample and capillary tube to ensure accuracy.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the melting point of a solid compound.



[Click to download full resolution via product page](#)

General workflow for melting point determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4985-70-0 CAS MSDS (1-CHLOROANTHRACENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 1-氯蒽 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 1-CHLOROANTHRACENE | 4985-70-0 [chemicalbook.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of 1-Chloroanthracene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1594150#1-chloroanthracene-melting-point-and-boiling-point-data>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com